

3-Acetylbenzonitrile: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: 3-Acetylbenzonitrile

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This technical guide provides an in-depth overview of the physical properties, specifically the melting and boiling points, of **3-Acetylbenzonitrile**. This document also outlines the standard experimental methodologies for determining these critical parameters.

Physicochemical Data of 3-Acetylbenzonitrile

3-Acetylbenzonitrile, also known as 3'-cyanoacetophenone, is a chemical compound with the molecular formula C_9H_7NO . It presents as a white to light yellow or pale orange powder.^{[1][2]} The key physical properties are summarized in the table below.

Property	Value	Conditions
Melting Point	94-103 °C	Not Specified
96-100 °C[3]	Not Specified	
97-101 °C[1]	Not Specified	
98-100 °C[4][5][6]	Lit.	
Boiling Point	119 °C[3]	at 1 mmHg
120 °C[1][4][6]	at 5 mmHg	
Molecular Weight	145.16 g/mol [1]	Not Applicable
CAS Number	6136-68-1[1][2][3][4]	Not Applicable

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a solid compound like **3-Acetylbenzonitrile**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow range. The melting point is a crucial indicator of purity, as impurities tend to depress and broaden the melting range.[7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[8]
- Thermometer
- Sample of **3-Acetylbenzonitrile**

Procedure:

- A small amount of finely powdered **3-Acetylbenzonitrile** is introduced into a capillary tube, which is then sealed at one end.^{[7][8]} The tube is tapped gently to pack the sample to a height of about 3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a thermometer.
- The sample is heated at a steady and slow rate, typically around 1-2°C per minute, especially when approaching the expected melting point.^[9]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has completely melted is recorded as the end of the melting range.
- For accuracy, the determination should be repeated at least once with a fresh sample.^[8]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.^[10] Since **3-Acetylbenzonitrile** is a solid at room temperature, its boiling point is determined at reduced pressure to prevent decomposition at higher temperatures.

Apparatus:

- Heating apparatus (e.g., oil bath or heating block)
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Vacuum source

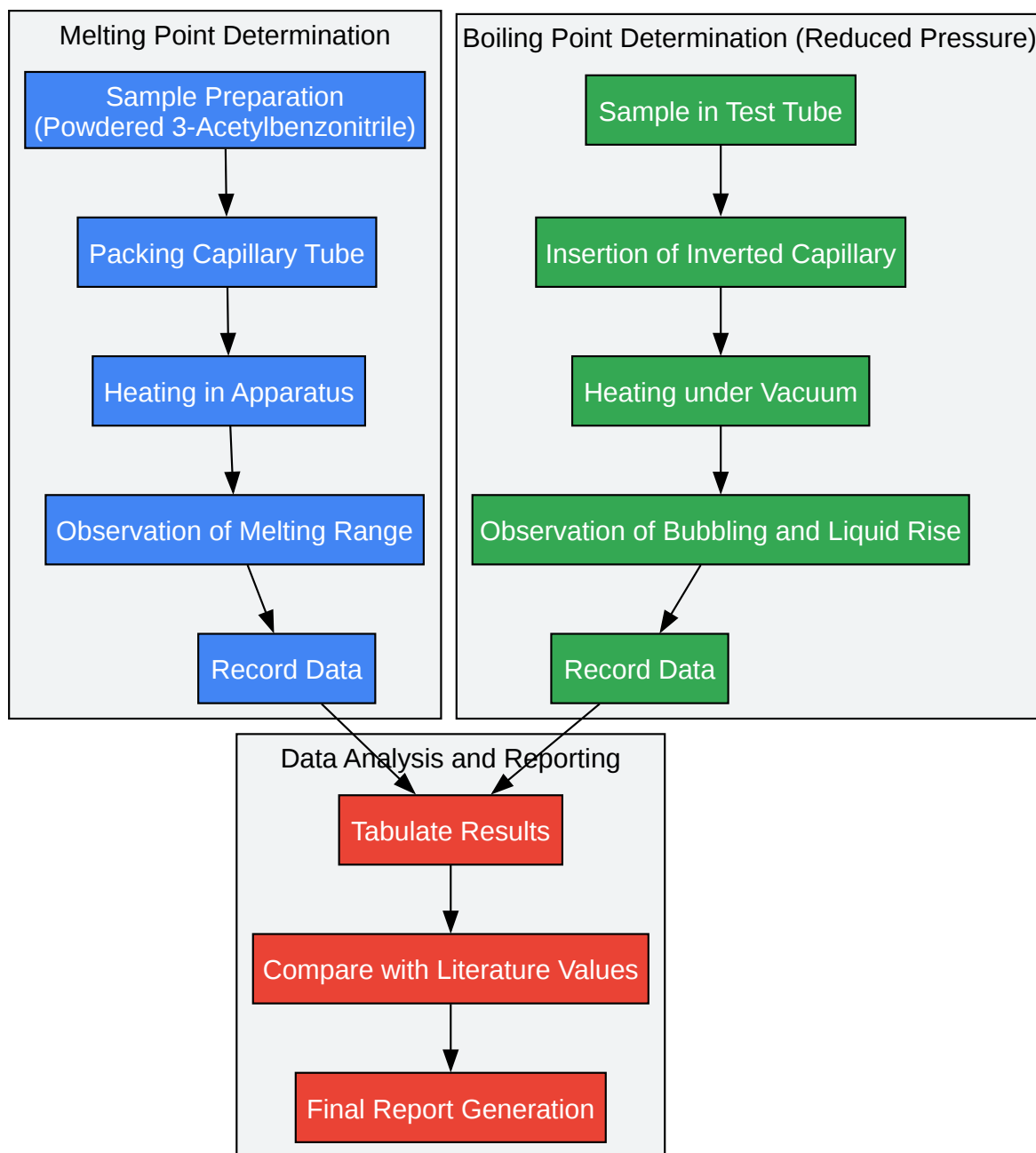
Procedure:

- A small amount of **3-Acetylbenzonitrile** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the sample.[\[11\]](#)[\[12\]](#)
- The test tube is attached to a thermometer and placed in a heating bath. The system is connected to a vacuum source to reduce the pressure to the desired level (e.g., 1 or 5 mmHg).
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, forming a stream of bubbles.[\[10\]](#)
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[10\]](#)
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.[\[10\]](#)

Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of **3-Acetylbenzonitrile**.

Workflow for Physical Property Determination of 3-Acetylbenzonitrile

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Caption: Logical workflow for determining the melting and boiling points.

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